

UPLC analysis lufenuron apples soil

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lufenuron

CAS No.: 103055-07-8

Cat. No.: S533770

[Get Quote](#)

Introduction & Background

Lufenuron is a benzoylurea insecticide that inhibits chitin synthesis in target insects, making it effective against Lepidoptera pests in various crops, including apples [1]. Monitoring its residue levels is crucial for ensuring compliance with food safety standards. The European Union has set a Maximum Residue Limit (MRL) for **lufenuron** in apples at **0.5 mg/kg** [1]. This document outlines a rapid, sensitive, and reliable Ultra Performance Liquid Chromatography (UPLC) method for quantifying **lufenuron** residues in apples and soil.

UPLC Analytical Method & Validation

This method simplifies sample preparation by eliminating a purification step, saving time and cost without compromising quantitative analysis [1].

Sample Preparation Protocol

- Apple Samples:** Weigh 10.0 g of homogenized apple sample into a 50 mL centrifuge tube. Add 20 mL of acetonitrile and homogenize at 10,000 rpm for 0.5 minutes. Centrifuge at 4,000 rpm for 3 minutes. Filter the supernatant into a 100 mL graduated cylinder containing 5 g of sodium chloride. Repeat the extraction with another 20 mL of acetonitrile. Shake the combined filtrate vigorously for 2 minutes and let it stand for 20 minutes. Transfer 20 mL of the supernatant to a flat-bottom flask and concentrate to near dryness. Redissolve the residue with 1 mL of methanol, add 1 mL of ultrapure water, mix, and filter through a 0.45 µm membrane before UPLC analysis [1].

- **Soil Samples:** Weigh 10.0 g of soil into a 50 mL centrifuge tube. Add 20 mL of acetonitrile and ultrasonicate for 20 minutes. The subsequent steps for filtration, salting-out, concentration, and filtration are identical to the apple sample protocol [1].

UPLC Instrument Parameters

- **Chromatographic Column:** Hypersil C18 (100 mm * 2.1 mm, 1.9 μ m)
- **Mobile Phase:** Methanol-Water (60:40, isocratic elution)
- **Flow Rate:** 0.2 mL/min
- **Injection Volume:** 2 μ L
- **Detection Wavelength:** 255 nm [1]

Method Validation Data

The following table summarizes the key validation parameters for the UPLC method.

Parameter	Apple	Soil
Linear Range (mg/L)	0.025 - 2.5	0.025 - 2.5
Correlation Coefficient (R^2)	≥ 0.9997	≥ 0.9997
Average Recovery (%)	83.6 - 105.2	83.6 - 105.2
Relative Standard Deviation (RSD, %)	0.7 - 6.1	0.7 - 6.1
Method Detection Limit (mg/kg)	0.01	0.01

Source: [1]

Fate of Lufenuron in Crops: Dissipation & Residues

Recent field studies on various crops provide insights into the dissipation kinetics and terminal residue levels of **lufenuron**, which are critical for determining appropriate pre-harvest intervals (PHIs).

Dissipation Half-Lives and Terminal Residues

The table below consolidates data from field trials on different crops.

Crop	Half-life (Days)	Application Dose	Terminal Residues (mg/kg)	PHI (Days)
Pak Choi [2]	2.02 - 5.13	30 g a.i./ha	< LOQ - 0.29	7, 10
Apple [3]	11.3 - 16.1	Recommended (RD)	Data for model fitting	-
Apple [3]	11.3 - 16.1	3x Recommended (3RD)	Data for model fitting	-

Notes: LOQ (Limit of Quantification); g a.i./ha (grams of active ingredient per hectare); PHI (Pre-Harvest Interval).

A 2025 study on apples found that a **double-exponential decay model** most accurately described the dissipation pattern of **lufenuron**, outperforming zero-, first-, and second-order kinetic models. This model is crucial for calculating Pre-Harvest Residue Limits (PHRLs) to help farmers determine the safest time to harvest apples, ensuring residues are below the MRL [3].

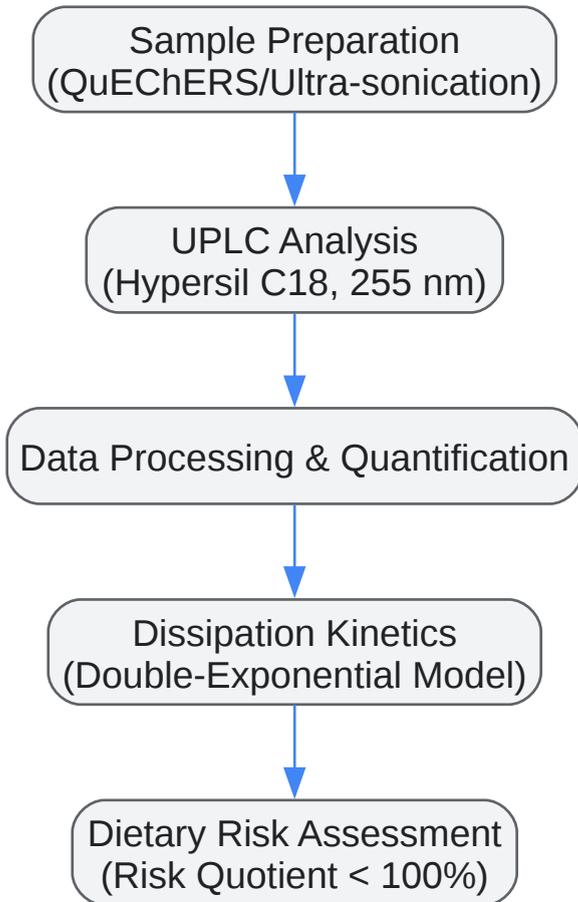
Dietary Risk Assessment

Dietary risk assessments indicate that the consumption of crops with **lufenuron** residues, when used according to Good Agricultural Practices (GAP), poses acceptable risks to consumers.

- A comprehensive assessment for **pak choi** using deterministic and probabilistic models showed that the long-term dietary risk quotients (RQs) for all consumer groups were below 28.4%, which is considered acceptable [2].
- The European Food Safety Authority (EFSA) concluded that the chronic consumer exposure to **lufenuron** from existing uses in the EU and imports accounts for up to **84% of the Acceptable Daily Intake (ADI)**. While this does not exceed the toxicological reference value, EFSA noted that the exposure is close to the ADI and recommended a review of MRLs [4].

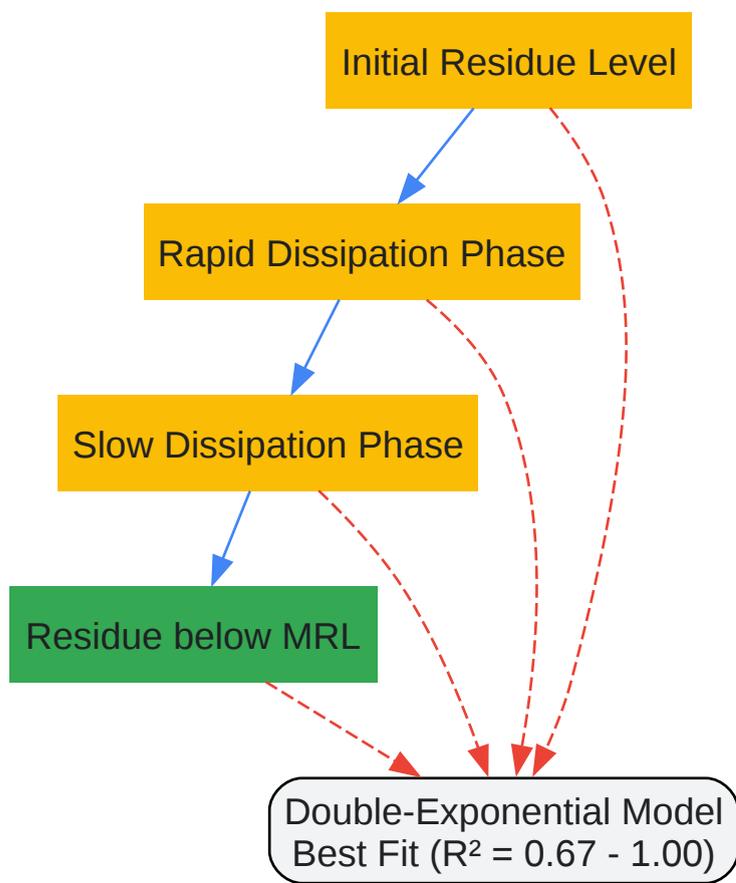
Overall Workflow & Dissipation Modeling

To clearly present the process from sample analysis to risk assessment, the following workflow diagram integrates the key steps.



[Click to download full resolution via product page](#)

The following diagram illustrates the superior fit of the double-exponential decay model for predicting **lufenuron** residue levels over time, which is key for establishing PHRLs.



[Click to download full resolution via product page](#)

Application Notes & Conclusion

The detailed UPLC method and supporting data provided in these application notes offer a robust framework for researchers to monitor **lufenuron** residues.

- **For Regulatory Scientists:** The dissipation half-lives and PHRL model are vital tools for refining pre-harvest intervals and setting science-based MRLs to ensure consumer safety.
- **For Agricultural Researchers:** The method enables the monitoring of residue levels during field trials to generate data on the fate of **lufenuron** in different crops and environmental matrices like soil.
- **Conclusion:** The established UPLC method is rapid, sensitive, and reliable for monitoring **lufenuron**. When combined with kinetic modeling, it provides a powerful approach to managing pesticide use, ensuring agricultural productivity, and protecting consumer health.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Fast analysis method for detecting lufenuron residues ... [patents.google.com]
2. Insights into the Fate and Risk Identification of ... [mdpi.com]
3. Double exponential decay modeling for estimating ... [nature.com]
4. Setting of import tolerances for lufenuron in various ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [UPLC analysis lufenuron apples soil]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533770#uplc-analysis-lufenuron-apples-soil>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com